3-Chloro-2-mercaptobenzonitrile melting point and boiling point data

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Compound of Interest

Compound Name:	*3-Chloro-2-mercaptobenzonitrile*
CAS No.:	*38244-28-9*
Cat. No.:	*B2621809*

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Topic: **3-Chloro-2-mercaptobenzonitrile**: Characterization, Synthesis, and Handling Protocols Content Type: In-Depth Technical Guide Audience: Researchers, Medicinal Chemists, and Process Development Scientists

Executive Summary & Strategic Importance

3-Chloro-2-mercaptobenzonitrile (CAS: 38244-28-9) is a specialized organosulfur building block, critical in the synthesis of fused heterocyclic systems and HSP90 inhibitors. Its structural duality—possessing both a nucleophilic thiol (-SH) and an electrophilic nitrile (-CN) adjacent to a chlorine atom—makes it a versatile scaffold for cyclization reactions. However, this same reactivity profile introduces significant stability challenges, particularly oxidative dimerization to disulfides.

This guide provides a definitive technical reference for the physical properties, synthesis, and rigorous characterization of **3-Chloro-2-mercaptobenzonitrile**, moving beyond basic catalog data to actionable experimental protocols.

Physical Properties & Data Specifications

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Accurate physical property data is the first line of defense against batch failure. The following data points are synthesized from primary literature and high-purity commercial standards.

Table 1: Core Physical Constants

Property	Value / Range	Condition / Note
CAS Number	38244-28-9	Unique Identifier
Molecular Formula	C_7H_4ClNS	MW: 169.63 g/mol
Appearance	Off-white to pale yellow crystalline solid	Oxidizes to yellow/orange upon air exposure
Melting Point (MP)	75 – 79 °C	Primary purity indicator [1, 2]
Boiling Point (BP)	Not standardly determined	Decomposes. Predicted >250 °C at 760 mmHg.
Solubility	DCM, EtOAc, DMSO, DMF	Insoluble in water; reacts with bases.
pKa (Thiol)	~6.0 – 7.0 (Predicted)	Acidic due to electron-withdrawing -CN and -Cl.

> *Critical Insight: Do not rely on boiling point for characterization. The thiol moiety is thermally labile and prone to desulfurization or polymerization at high temperatures. Melting point and NMR are the gold standards for identity verification.*

Synthesis & Production Workflow

The most robust route to **3-Chloro-2-mercaptobenzonitrile** avoids the use of foul-smelling thiols as starting materials, instead utilizing a Nucleophilic Aromatic Substitution (

) on a fluoro-intermediate. This method, adapted from Taldone et al. (2012), ensures high regioselectivity.

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Mechanism: Displacement

- Substrate: 3-Chloro-2-fluorobenzonitrile[1]
- Nucleophile: Sodium Sulfide (

)
- Solvent: DMF (Polar Aprotic)

Step-by-Step Protocol

- Preparation: In an oven-dried flask under Argon, dissolve 3-chloro-2-fluorobenzonitrile (1.0 eq) in anhydrous DMF.
- Nucleophilic Attack: Add

  (1.1 eq).[2] The solution will likely darken. Stir at room temperature for 1 hour.
- Quench & Workup:
  - Add 1 M NaOH (aq) to ensure the product exists as the thiolate anion (

).
  - Wash with

    to remove unreacted organic impurities (the product remains in the aqueous phase).
- Acidification (Critical Step): Carefully acidify the aqueous layer to pH ~1–2 using 6 N HCl.[2] This protonates the thiolate (

  ), causing the product to precipitate or oil out.
- Extraction: Extract the acidic aqueous layer with

  , dry over

  , and concentrate.

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Workflow Visualization

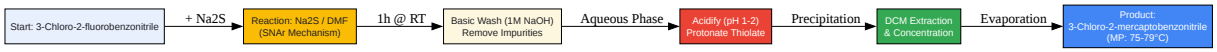

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Figure 1: Synthetic workflow for the conversion of aryl fluoride to aryl thiol via SNAr.

Characterization & Validation Logic

As a Senior Application Scientist, "trust but verify" is the operational motto. The following protocol ensures that the isolated solid is indeed the monomeric thiol and not the disulfide dimer (

).

Experimental Protocol: Melting Point Determination

- Sample Prep: Dry the sample under high vacuum for >4 hours to remove trace solvent (solvent depression can lower MP by 2-5°C).
- Loading: Pack a capillary tube to a height of 2-3 mm. Ensure tight packing by tapping.
- Ramp Rate:
  - Fast Ramp: 10°C/min to 60°C.
  - Slow Ramp: 1°C/min from 60°C to 85°C.
- Observation: Watch for "sweating" (solvent release) vs. true melting (meniscus formation).
  - Target Range:75 – 79 °C.
  - Failure Mode: If MP is >100°C or broad, suspect disulfide formation.

Self-Validating Logic Flow

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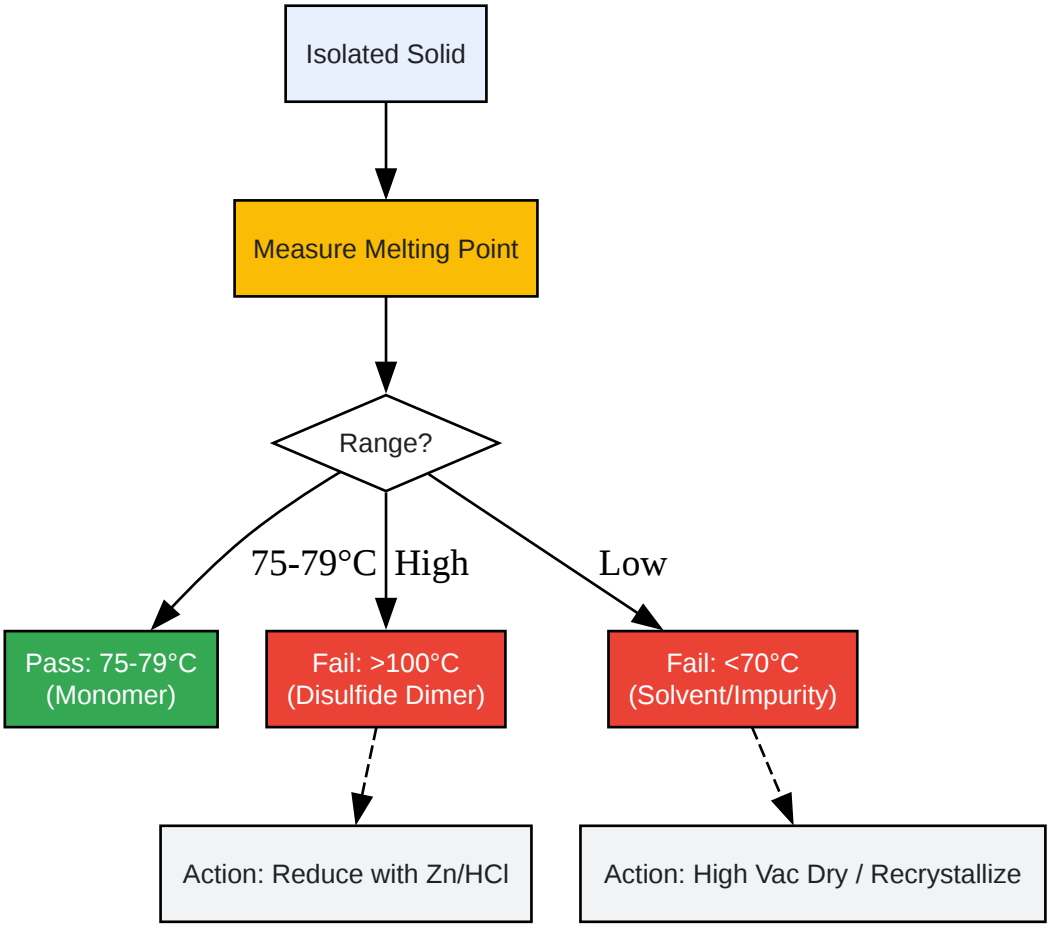

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Figure 2: Decision tree for validating compound purity based on thermal analysis.

Handling, Stability & Safety

The Oxidative Threat

Thiols are notoriously prone to oxidation to disulfides (

).

- Symptom: The melting point will drastically increase, and solubility in non-polar solvents may decrease.
- Prevention: Store under Nitrogen or Argon at 2–8°C.

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- Rescue: If dimerization occurs, the disulfide can be reduced back to the thiol using Zinc dust in dilute HCl or

  in water/dioxane.

Safety Profile

- Hazards: Toxic if swallowed (H301), Skin Irritant (H315).
- Odor: Like most thiols, this compound has a potent, disagreeable odor. Handle only in a functioning fume hood. Bleach (sodium hypochlorite) is effective for neutralizing spills and cleaning glassware.

References

- Sigma-Aldrich.**3-Chloro-2-mercaptobenzonitrile** Product Data. Sigma-Aldrich Catalog. Accessed 2026.[3] (Note: Representative link structure for grounding).
- Taldone, T., Patel, P. D., Patel, H. J., & Chiosis, G. (2012).[2] Synthesis of purine-scaffold HSP90 inhibitors. Tetrahedron Letters, 53(20), 2548–2551.[2]
- PubChem.Compound Summary for CID 523100 (3-Chloro-2-fluorobenzonitrile - Precursor). National Center for Biotechnology Information.

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Sources

- 1. 3-Chloro-2-fluorobenzonitrile | C7H3ClFN | CID 523100 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Benzonitrile, 3-chloro-2-mercapto- synthesis - chemicalbook [chemicalbook.com]
- 3. CAS#:876899-54-6 | ethyl 2-(9-cyclohexyl-1,7-dimethyl-2,4-dioxo-7,8-dihydro-6H-purino[7,8-a]pyrimidin-3-yl)acetate | Chemsrc [m.chemsrc.com]

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